

# Commercial Sources and Availability of (R)-Leucic Acid: A Technical Guide

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## Compound of Interest

Compound Name: (R)-Leucic acid

Cat. No.: B1205302

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial sources, availability, and relevant technical data for **(R)-Leucic acid**, also known as (R)-2-Hydroxy-4-methylpentanoic acid. This document is intended to assist researchers, scientists, and drug development professionals in sourcing this chiral building block for their studies.

## Commercial Availability

**(R)-Leucic acid** is readily available from a variety of chemical suppliers, manufacturers, and distributors. The compound is typically offered in various purities and quantities, catering to both small-scale research and larger development needs. A summary of prominent suppliers and their offerings is presented below.

## Table 1: Commercial Suppliers of (R)-Leucic Acid

Supplier	Purity	Available Quantities	Price (USD)	Notes
MedChemExpress	≥98.0% <sup>[1]</sup>	10 mM * 1 mL (in DMSO), Bulk	\$42 (for 10mM*1mL) <sup>[1]</sup>	Offers pre-dissolved solutions.
Simson Pharma Limited	Inquire	Inquire	Inquire	Certificate of Analysis provided.
Sigma-Aldrich	Inquire	Inquire	Inquire	Part of their collection of unique chemicals.
Synthonix	≥95%	250mg, 1g	\$30 (250mg), \$40 (1g)	In stock in the US and overseas.
CymitQuimica	Inquire	250mg, 1g, 5g, 25g, 100g	€32 (250mg) to €1,430 (100g)	Brand: Apollo Scientific.
1stsci.com	≥97%	1g, 5g, 10g, 25g, 100g	\$48 (1g) to \$699 (100g)	In stock for most quantities.
Advanced ChemBlocks	≥95%	Inquire	Inquire	Custom quotes available.

Note: Prices and availability are subject to change. It is recommended to contact the suppliers directly for the most current information and for bulk inquiries.

## Experimental Protocols

### Synthesis of (R)-Leucic Acid from D-Leucine

A common and straightforward method for the stereospecific synthesis of **(R)-Leucic acid** is through the diazotization of D-leucine. This reaction proceeds with retention of configuration at the chiral center.

Reaction:

D-Leucine → **(R)-Leucic acid**

Materials:

- D-Leucine
- Sulfuric acid (1N)
- Sodium nitrite ( $\text{NaNO}_2$ )
- Water
- Ethyl ether
- Anhydrous magnesium sulfate
- Ice bath

Procedure:

- Dissolve D-leucine (e.g., 2.62 g) in 1N sulfuric acid (e.g., 30 ml) in a flask and cool the solution to 0°C in an ice bath.
- Separately, dissolve sodium nitrite (e.g., 2.07 g) in water (e.g., 15 ml).
- Slowly add the sodium nitrite solution to the D-leucine solution while maintaining the temperature at 0°C.
- Stir the resulting solution at 0°C for 3 hours, followed by stirring at room temperature for 2 hours.
- Extract the reaction mixture with ethyl ether (e.g., 3 x 10 ml).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate.

- Remove the solvent under reduced pressure to yield **(R)-Leucic acid** as a solid.

## Analytical Methods for Quality Control

The quality and purity of **(R)-Leucic acid**, particularly its enantiomeric excess, are critical for its application in research and drug development. High-Performance Liquid Chromatography (HPLC) using a chiral stationary phase is the most common method for determining the enantiomeric purity.

Chiral HPLC Method for Enantiomeric Excess Determination:

While a specific validated method for **(R)-Leucic acid** was not found in the immediate search, a general strategy for developing a chiral HPLC method for acidic compounds involves screening different chiral stationary phases (CSPs) and mobile phases.

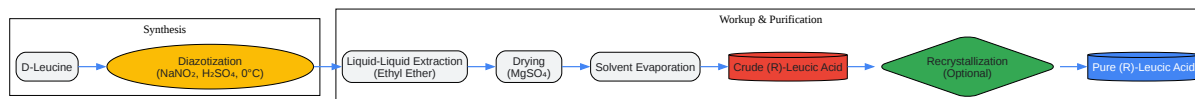
- Chiral Stationary Phases (CSPs) to Screen: Polysaccharide-based columns (e.g., Chiralcel® OD-H, Chiralpak® AD) are often effective for resolving chiral acids.
- Mobile Phase: A typical mobile phase for normal-phase chiral HPLC consists of a mixture of a non-polar solvent like n-hexane and a polar alcohol such as 2-propanol or ethanol. For acidic compounds, the addition of a small amount of an acidic modifier like trifluoroacetic acid (TFA) (e.g., 0.1% v/v) is often necessary to improve peak shape and resolution.
- Detection: UV detection is commonly used, with the wavelength set to the absorbance maximum of the analyte.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

<sup>1</sup>H NMR and <sup>13</sup>C NMR spectroscopy are essential for confirming the chemical structure of the synthesized **(R)-Leucic acid**. The spectra can be compared with reference spectra available in databases such as the Human Metabolome Database (HMDB) or those provided by commercial suppliers.

## Visualizations

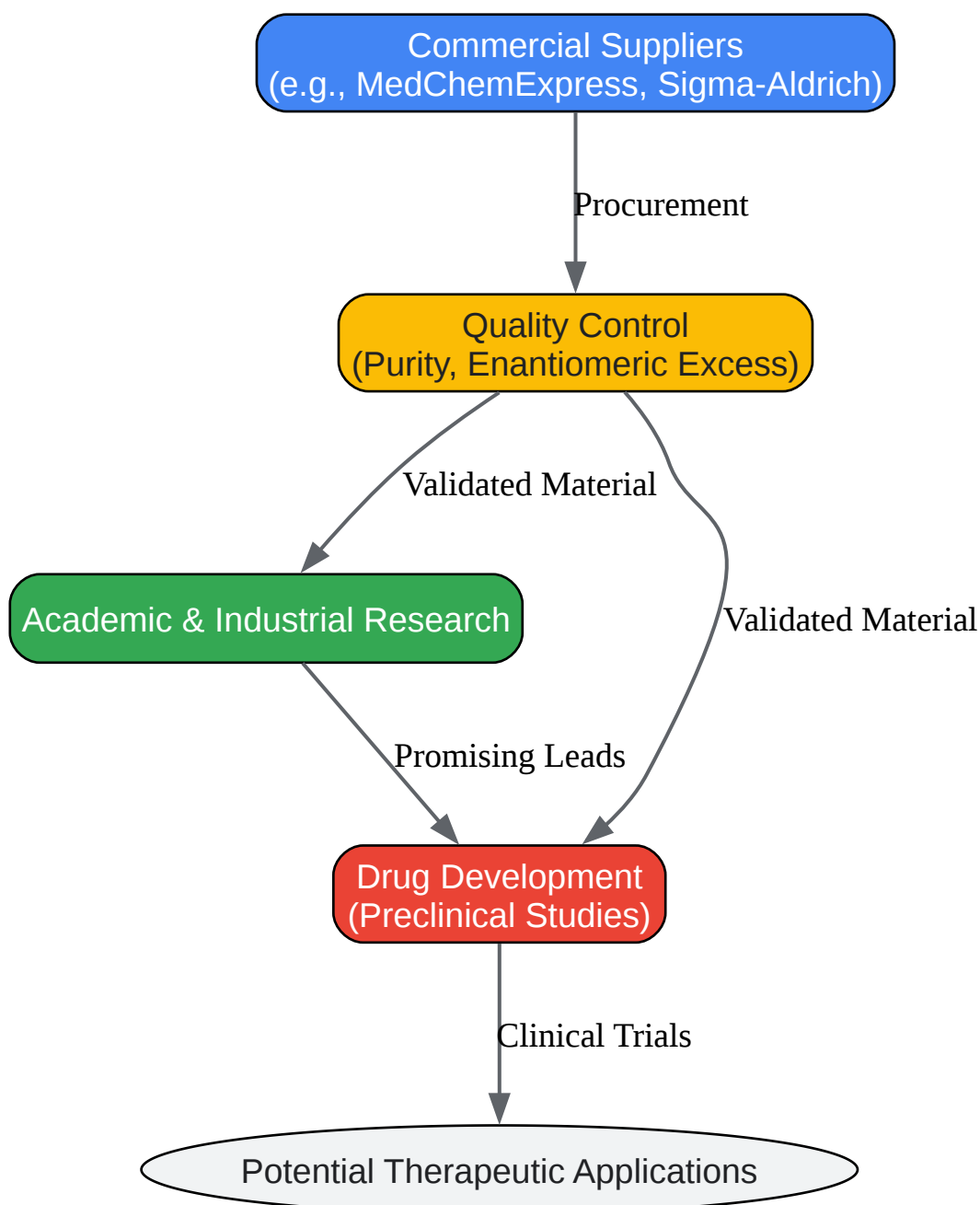
### Experimental Workflow: Synthesis and Purification



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Caption: A representative workflow for the synthesis and purification of **(R)-Leucic acid**.

## Logical Relationship: Commercial Availability and R&D Applications



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Caption: The interplay between commercial availability and the progression of research and development.

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## References

- 1. prepchem.com [prepchem.com]
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